

Application Notes and Protocols for Sch 79797

Animal Studies

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Compound of Interest

Compound Name: Sch 30497
CAS No.: 83674-78-6
Cat. No.: B1680893

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Introduction

Sch 79797 is a novel investigational compound with a unique dual mechanism of action, functioning as both a potent, broad-spectrum antibiotic and a selective antagonist of Protease-Activated Receptor 1 (PAR1).^[1]^[2] This dual activity makes Sch 79797 a compelling candidate for in vivo studies in various disease models where bacterial infection and thrombo-inflammatory processes are intertwined, such as sepsis, infected thrombosis, and severe bacterial pneumonia.

The antibiotic activity of Sch 79797 is attributed to two independent mechanisms: the inhibition of dihydrofolate reductase (DHFR), a key enzyme in the folate synthesis pathway, and the disruption of bacterial membrane integrity.^[2] This dual-targeting approach has been shown to be effective against both Gram-positive and Gram-negative bacteria, with a low frequency of resistance development.^[2]

As a PAR1 antagonist, Sch 79797 inhibits the cellular effects of thrombin and other proteases that activate this receptor. PAR1 is known to play a significant role in thrombosis, inflammation, and vascular permeability.[3] By blocking PAR1, Sch 79797 can potentially mitigate the inflammatory cascade and pro-thrombotic state associated with severe infections.

These application notes provide detailed protocols for preclinical animal studies designed to evaluate the efficacy of Sch 79797 in relevant disease models.

Data Presentation

Table 1: Recommended Dosage and Administration Routes for Sch 79797 in Mice

Administration Route	Vehicle	Recommended Dose Range	Needle Gauge	Maximum Volume	Reference
Intratracheal (IT)	Phosphate-Buffered Saline (PBS)	10 µM	-	50 µL	
Intravenous (IV)	Sterile Saline	1 - 10 mg/kg	27-30G	5 mL/kg	
Intraperitoneal (IP)	Sterile Saline or 10% DMSO in Saline	1 - 20 mg/kg	23-27G	10 mL/kg	
Subcutaneous (SC)	Sterile Saline or Sesame Oil	5 - 50 mg/kg	25-27G	10 mL/kg	
Oral Gavage (PO)	0.5% Methylcellulose	10 - 100 mg/kg	20-22G	10 mL/kg	

Table 2: Key Outcome Measures for In Vivo Efficacy Studies

Category	Endpoint	Method
Antibacterial Efficacy	Bacterial load in tissues (e.g., lung, spleen, liver) and blood	Colony Forming Unit (CFU) assay
Survival rate	Daily monitoring	ELISA, Multiplex assay
Minimum Inhibitory Concentration (MIC) in vivo	Dose-response studies and CFU analysis	
Anti-inflammatory Effects	Pro-inflammatory cytokine levels (e.g., TNF- α , IL-6, IL-1 β) in serum or tissue homogenates	
Myeloperoxidase (MPO) activity in tissues (neutrophil infiltration)	Colorimetric assay	
Histopathological assessment of tissue inflammation	H&E staining and scoring	
C-reactive protein (CRP) levels in serum	ELISA	Gravimetric analysis, imaging
Antithrombotic Effects	Thrombus weight and size	
Histological analysis of thrombus composition	H&E, Masson's trichrome staining	
D-dimer levels in plasma	ELISA	
Platelet count	Automated cell counter	

Experimental Protocols

Protocol 1: Murine Model of Severe Bacterial Pneumonia and Sepsis

This protocol is adapted from a study that demonstrated the efficacy of Sch 79797 in an E. coli-induced pneumonia model in mice.

1. Animal Model:

- Species: C57BL/6 mice, 8-12 weeks old, male.
- Induction of Pneumonia: Anesthetize mice with ketamine/xylazine or isoflurane. Intratracheally instill 50 μ L of a bacterial suspension (e.g., E. coli strain K1, 1×10^6 CFU) using a non-surgical technique.

2. Sch 79797 Administration:

- Route: Intratracheal (IT) administration for localized lung delivery or Intraperitoneal (IP)/Intravenous (IV) for systemic treatment.
- Dosing: For IT administration, a dose of 10 μ M in 50 μ L PBS has been shown to be effective. For systemic administration, a starting dose of 10 mg/kg can be used.
- Timing: Administer Sch 79797 at a clinically relevant time point, for example, 6 hours post-infection.

3. Outcome Measures:

- Survival: Monitor survival daily for up to 7 days.
- Bacterial Load: At 24 or 48 hours post-infection, euthanize a subset of animals. Collect bronchoalveolar lavage (BAL) fluid, lungs, and spleen. Homogenize tissues and perform serial dilutions for CFU counting on appropriate agar plates.
- Lung Injury Assessment:
 - Histology: Perfuse and fix lungs in 10% formalin. Embed in paraffin, section, and stain with Hematoxylin and Eosin (H&E). Score lung injury based on alveolar congestion, edema, and inflammatory cell infiltration.
 - BAL Fluid Analysis: Centrifuge BAL fluid to pellet cells. Perform a total cell count and cytospin for differential cell counting. Measure total protein concentration in the supernatant as an indicator of vascular permeability.

- **Inflammatory Markers:** Measure levels of TNF- α , IL-6, and other relevant cytokines in BAL fluid and serum using ELISA or a multiplex assay.

Protocol 2: Murine Model of Polymicrobial Sepsis Induced by Cecal Ligation and Puncture (CLP)

The CLP model is considered a gold standard for inducing polymicrobial sepsis that mimics the clinical course in humans.

1. Animal Model:

- **Species:** C57BL/6 or other appropriate mouse strain, 8-12 weeks old.
- **CLP Procedure:**
 - Anesthetize the mouse using ketamine/xylazine or isoflurane.
 - Make a small midline laparotomy incision to expose the cecum.
 - Ligate the cecum distal to the ileocecal valve. The severity of sepsis can be modulated by the length of the ligated cecum (e.g., 50% ligation for moderate sepsis).
 - Puncture the ligated cecum once or twice with a 21-gauge or 22-gauge needle.
 - Gently squeeze the cecum to extrude a small amount of fecal content.
 - Return the cecum to the peritoneal cavity and close the abdominal wall in two layers.
 - Administer subcutaneous saline for fluid resuscitation.

2. Sch 79797 Administration:

- **Route:** IP or IV administration is recommended for systemic treatment of sepsis.
- **Dosing:** A starting dose of 10-20 mg/kg can be administered.
- **Timing:** Administer the first dose 1-6 hours after the CLP procedure, followed by subsequent doses every 12 or 24 hours as needed.

3. Outcome Measures:

- **Survival:** Monitor survival for at least 7 days.
- **Bacterial Load:** Collect blood and peritoneal lavage fluid at various time points to determine bacterial counts (CFU).
- **Systemic Inflammation:** Measure serum levels of pro-inflammatory cytokines (TNF- α , IL-6, IL-1 β) and anti-inflammatory cytokines (IL-10).
- **Organ Dysfunction:** Assess organ injury by measuring serum levels of creatinine (kidney), and alanine aminotransferase (ALT) and aspartate aminotransferase (AST) (liver). Perform histological examination of major organs (lungs, liver, kidneys).
- **Coagulation Parameters:** Measure plasma levels of D-dimer and platelet counts to assess for coagulopathy.

Protocol 3: Murine Model of Infected Venous Thrombosis

This model combines a standard thrombosis model with a bacterial challenge to evaluate the dual efficacy of Sch 79797.

1. Animal Model:

- **Species:** C57BL/6 mice, 8-12 weeks old.
- **Induction of Thrombosis:**
 - **Inferior Vena Cava (IVC) Ligation (Stasis Model):** Anesthetize the mouse and perform a laparotomy. Dissect the IVC and ligate it just below the renal veins. This induces stasis and thrombus formation.
 - **Ferric Chloride (FeCl₃) Injury Model:** Expose the femoral vein or carotid artery. Apply a small piece of filter paper saturated with 10% FeCl₃ to the vessel surface for 3-5 minutes to induce endothelial injury and subsequent thrombosis.

- Induction of Infection: Immediately following the thrombosis induction, administer a sublethal dose of a pro-thrombotic bacterium (e.g., *Staphylococcus aureus* or *Streptococcus pneumoniae*) via IV injection.

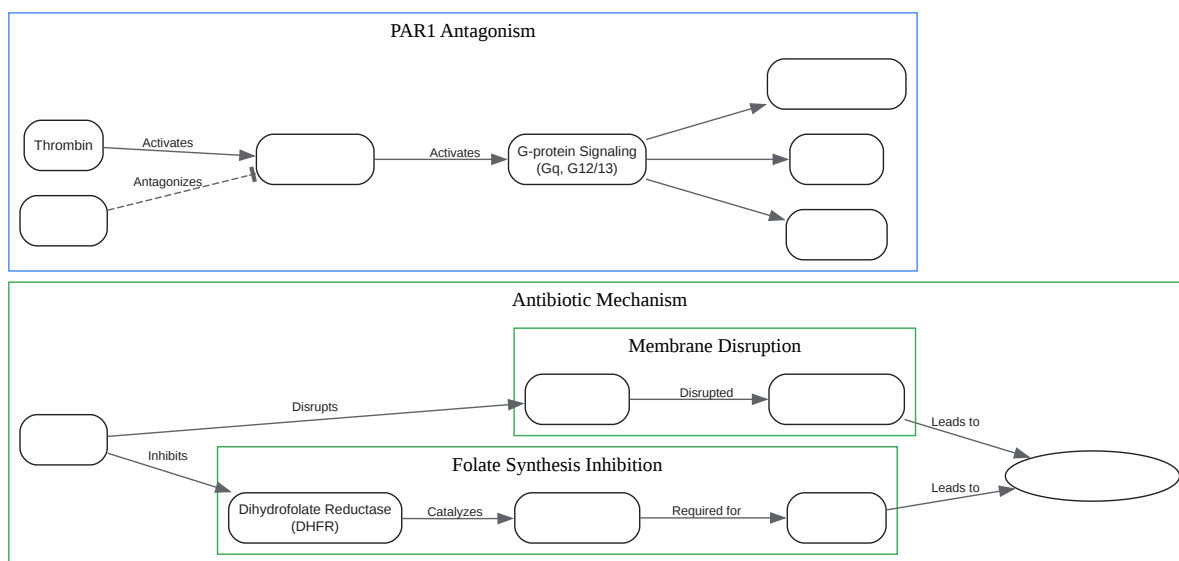
2. Sch 79797 Administration:

- Route: IV or IP administration.
- Dosing: 10-20 mg/kg.
- Timing: Administer as a prophylactic treatment 30 minutes before the procedure or as a therapeutic intervention at a defined time point after the induction of infected thrombosis.

3. Outcome Measures:

- Thrombus Size and Weight: At a predetermined endpoint (e.g., 48 hours), harvest the thrombosed vessel segment, excise the thrombus, and measure its wet weight.
- Histological Analysis: Fix the vessel with the thrombus in formalin, embed in paraffin, and stain with H&E and Masson's trichrome to assess thrombus organization and cellular composition.
- Bacterial Load in Thrombus: Homogenize the thrombus and perform CFU plating to quantify the bacterial burden within the clot.
- Systemic and Local Inflammation: Measure cytokine levels in the serum and in the tissue surrounding the thrombosed vessel.
- Coagulation Markers: Analyze plasma for markers of coagulation activation such as D-dimer.

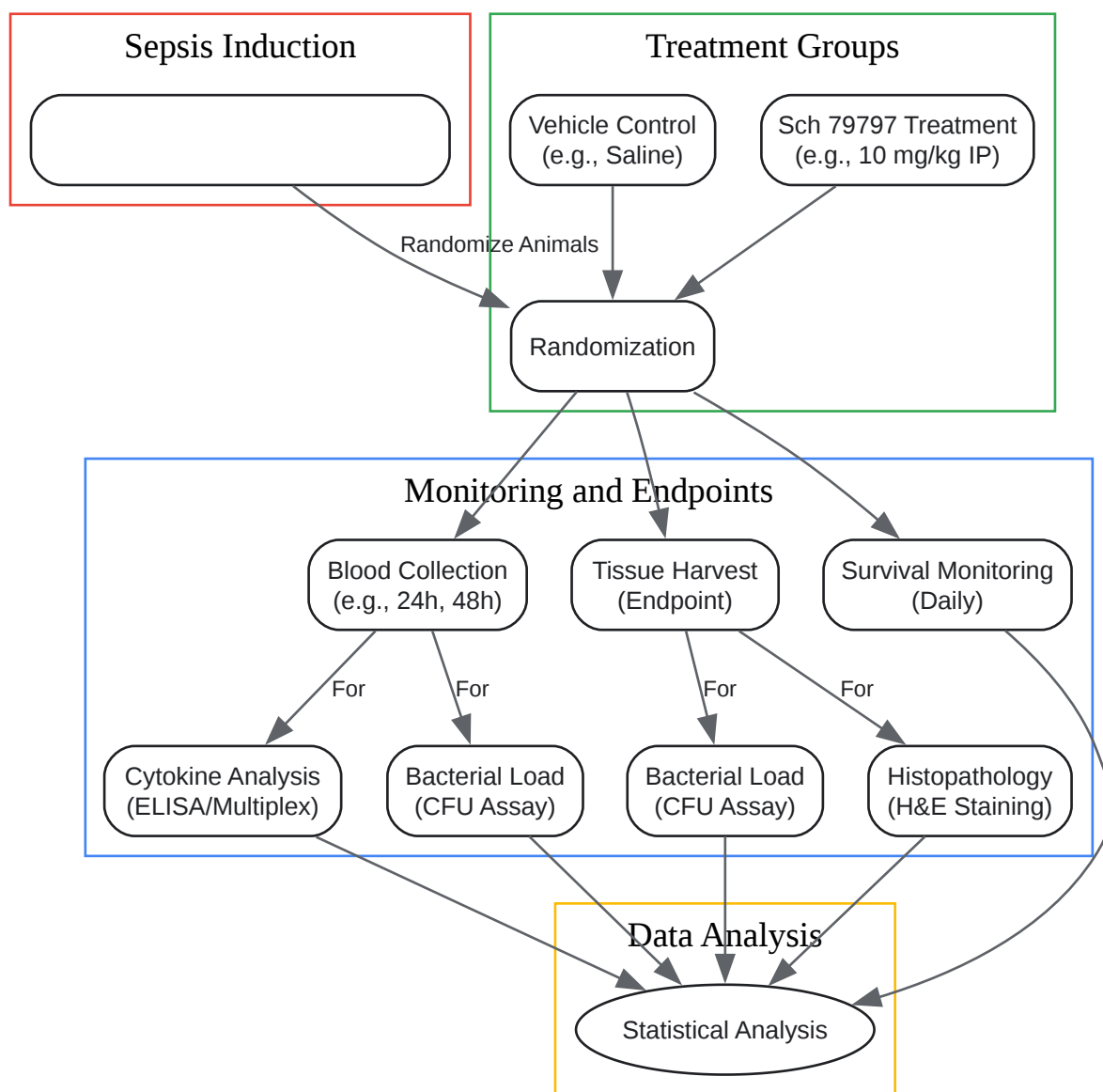
Mandatory Visualization Signaling Pathways



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Caption: Dual mechanism of action of Sch 79797.

Experimental Workflow



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Caption: Experimental workflow for the murine CLP sepsis model.

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